

An In-depth Technical Guide to the Hazards of 4-Fluoroisophthalic Acid

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Compound of Interest

Compound Name: 4-Fluorobenzene-1,3-dicarboxylic acid

Cat. No.: B1330297

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific toxicological data for 4-Fluoroisophthalic acid (CAS No. 327-95-7) is not readily available in public literature and safety data sheets. This guide, therefore, leverages data from its positional isomer, 5-Fluoroisophthalic acid (CAS No. 1583-66-0), to provide a comprehensive hazard assessment. It is crucial to handle 4-Fluoroisophthalic acid with the utmost care, assuming it possesses a similar hazard profile to its isomer, and to conduct a thorough risk assessment before use.

Hazard Identification and Classification

Based on the data for 5-Fluoroisophthalic acid, 4-Fluoroisophthalic acid should be treated as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system, and potential harm if ingested, inhaled, or in contact with skin.^[1]

GHS Hazard Classification (Presumed):

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.[1]

Pictograms (Presumed):

- Exclamation Mark: For acute toxicity, skin and eye irritation, and respiratory irritation.

Signal Word (Presumed): Warning

Toxicological Data Summary

Quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for 4-Fluoroisophthalic acid or its 5-fluoro isomer are not available in the reviewed literature. The hazard assessment is therefore based on the qualitative descriptions of irritation and acute toxicity.

Experimental Protocols for Hazard Assessment

The following are summaries of standard OECD guidelines for testing the hazardous properties identified. These protocols provide a framework for the experimental evaluation of chemical substances like 4-Fluoroisophthalic acid.

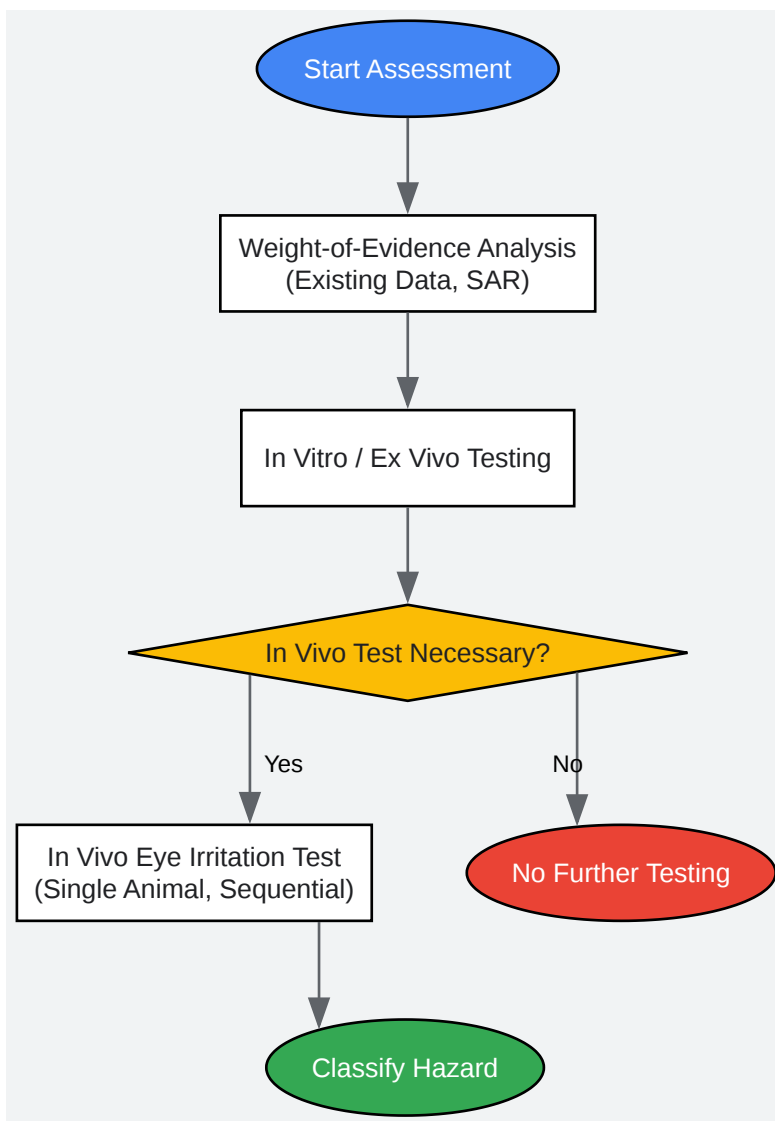
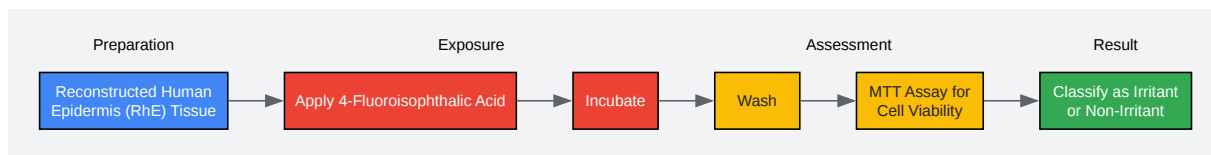
Skin Irritation Testing (OECD Guideline 439)

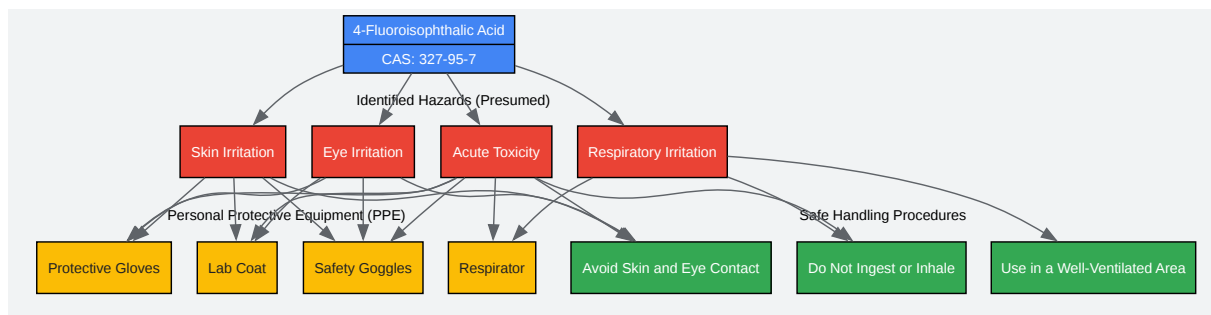
This in vitro test method uses reconstructed human epidermis (RhE) to assess the skin irritation potential of a chemical.[\[2\]](#)[\[3\]](#)

Methodology:

- Tissue Preparation: Commercially available RhE models are equilibrated.[\[2\]](#)
- Test Substance Application: A defined amount of the test substance is applied to the surface of the RhE tissue.[\[4\]](#)
- Exposure and Incubation: After a specific exposure period, the substance is washed off, and the tissue is incubated.[\[4\]](#)
- Viability Assessment: Cell viability is determined using a colorimetric assay (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates an irritant potential.[\[2\]](#)
[\[4\]](#)

Diagram: In Vitro Skin Irritation Test Workflow (OECD 439)





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